

A Technical Guide to the Spectroscopic Characterization of 4H-Chromene-2-Carboxylic Acid

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Compound of Interest

Compound Name: 4H-chromene-2-carboxylic acid

CAS No.: 67283-74-3

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Executive Summary: This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize **4H-chromene-2-carboxylic acid**, a heterocyclic compound of significant interest in medicinal chemistry and drug development.^[1]^[2]^[3] This document, intended for researchers, scientists, and professionals in the field, offers a detailed exploration of Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The guide is structured to provide not only the theoretical underpinnings of each technique but also actionable, field-proven experimental protocols and in-depth guidance on spectral interpretation. By integrating predicted data based on established principles of spectroscopy, this guide serves as a robust resource for the unambiguous structural elucidation of **4H-chromene-2-carboxylic acid** and its derivatives.

Introduction to 4H-Chromene-2-Carboxylic Acid

Chemical Structure and Properties

4H-Chromene-2-carboxylic acid belongs to the benzopyran class of heterocyclic compounds, characterized by a benzene ring fused to a pyran ring. The "4H" designation indicates the saturation at the 4-position of the pyran ring, a key structural feature that imparts a non-planar geometry to the molecule. The carboxylic acid moiety at the 2-position introduces acidic properties and a site for further chemical modification, making it a versatile scaffold in organic synthesis.

Molecular Formula: $C_{10}H_8O_3$ Molecular Weight: 192.17 g/mol

The structural uniqueness of the 4H-chromene core, combined with the reactivity of the carboxylic acid group, makes this molecule a valuable building block for the synthesis of more complex chemical entities.

Significance in Research and Drug Development

The 4H-chromene scaffold is a "privileged structure" in medicinal chemistry, meaning it is a molecular framework that is recurrently found in biologically active compounds.^{[1][3]} Derivatives of 4H-chromene have demonstrated a wide array of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and antiviral properties.^{[2][3]} The carboxylic acid functional group, in particular, can serve as a handle for the synthesis of esters and amides, allowing for the modulation of pharmacokinetic and pharmacodynamic properties.^{[4][5]}

Core Principles of Spectroscopic Analysis

The Synergy of NMR, IR, and MS

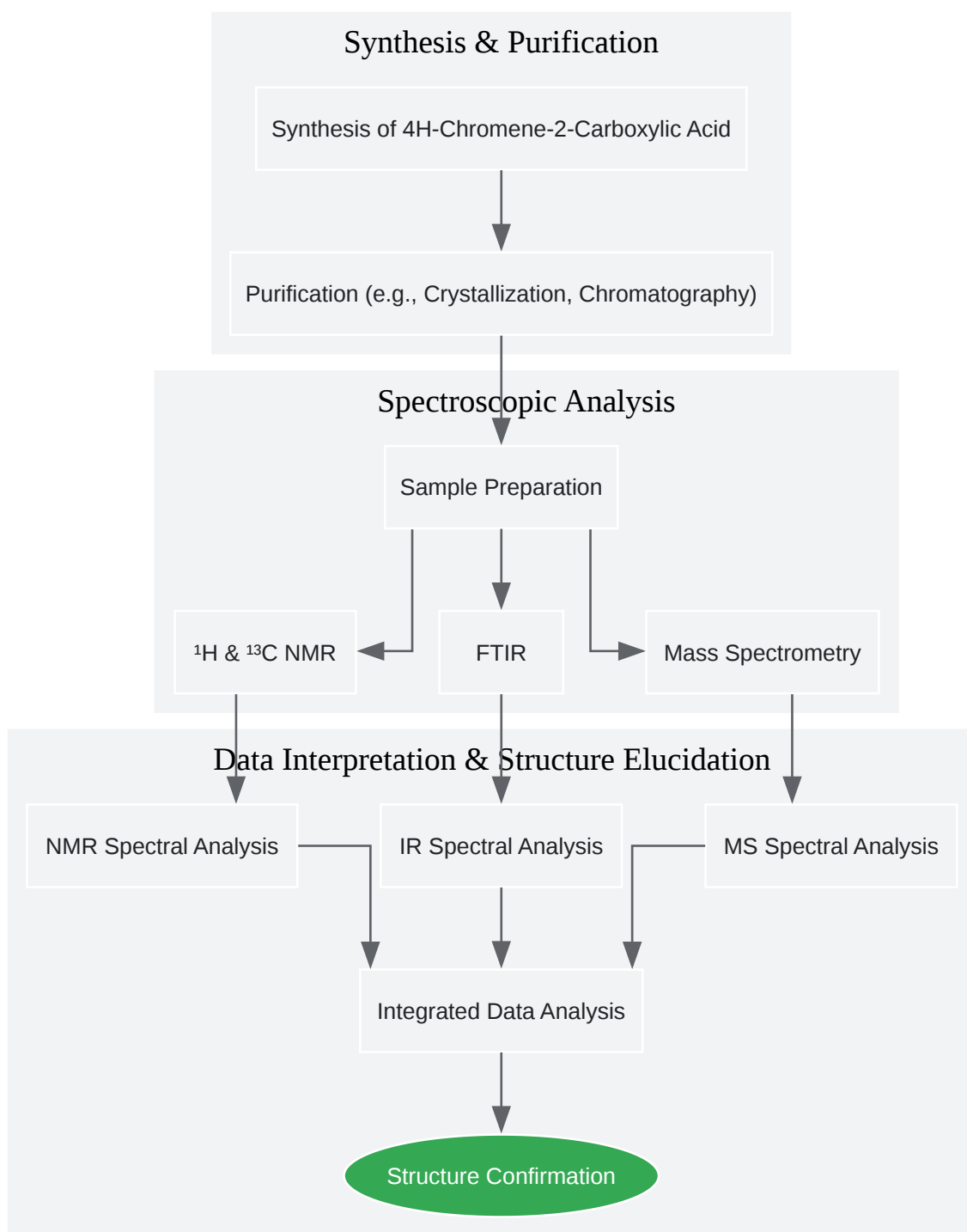
For the unambiguous determination of a molecule's structure, a single spectroscopic technique is often insufficient. A synergistic approach, employing multiple techniques, provides a more complete picture:

- **NMR Spectroscopy (1H and ^{13}C):** Provides detailed information about the carbon-hydrogen framework of the molecule, including the connectivity of atoms and their chemical environment.
- **Infrared (IR) Spectroscopy:** Identifies the functional groups present in the molecule by detecting the vibrational frequencies of chemical bonds.

- Mass Spectrometry (MS): Determines the molecular weight of the molecule and can provide information about its structure through the analysis of fragmentation patterns.

General Workflow for Spectroscopic Characterization

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized organic compound like **4H-chromene-2-carboxylic acid**.



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Caption: A typical workflow for the synthesis and spectroscopic characterization of an organic compound.

¹H NMR Spectroscopy

Theoretical Framework and Experimental Considerations

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy provides information about the number of different types of protons, their chemical environments, and their proximity to other protons in a molecule. The chemical shift (δ) of a proton is influenced by the electron density around it; electronegative atoms or groups deshield protons, causing them to resonate at a higher chemical shift (downfield). Spin-spin coupling between neighboring protons results in the splitting of signals, providing information about the connectivity of atoms.

Detailed Experimental Protocol

- **Sample Preparation:** Dissolve 5-10 mg of purified **4H-chromene-2-carboxylic acid** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in an NMR tube. The choice of solvent is critical; DMSO-d₆ is often preferred for carboxylic acids as it can solubilize the compound and allows for the observation of the acidic proton.
- **Instrument Parameters:**
 - **Spectrometer:** A 400 MHz or higher field spectrometer is recommended for better signal dispersion.
 - **Temperature:** Room temperature (298 K).
 - **Pulse Sequence:** A standard single-pulse experiment.
 - **Number of Scans:** 16 to 64 scans, depending on the sample concentration.
 - **Reference:** Tetramethylsilane (TMS) at 0.00 ppm.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID) to obtain the final spectrum.

Predicted ¹H NMR Spectrum and Interpretation

The predicted ^1H NMR spectrum of **4H-chromene-2-carboxylic acid** would exhibit distinct signals corresponding to the aromatic protons, the protons on the pyran ring, and the carboxylic acid proton.

- **Carboxylic Acid Proton (-COOH):** A broad singlet is expected in the downfield region, typically between δ 10-13 ppm.^[4] This proton is acidic and its signal may broaden or even disappear upon addition of D_2O due to proton-deuterium exchange.
- **Aromatic Protons (H-5, H-6, H-7, H-8):** These four protons will appear in the aromatic region, generally between δ 6.8-7.5 ppm. The exact chemical shifts and coupling patterns will depend on the electronic effects of the fused pyran ring. They will likely appear as a complex multiplet.
- **Vinyl Proton (H-3):** This proton is on a double bond and adjacent to the carboxylic acid group, which will deshield it. A singlet or a narrow multiplet is expected around δ 6.0-6.5 ppm.
- **Methylene Protons (H-4):** These two protons are on a saturated carbon adjacent to an oxygen atom and an aromatic ring. They are expected to appear as a singlet around δ 3.5-4.5 ppm.

Tabulated Predicted ^1H NMR Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
-COOH	10.0 - 13.0	broad singlet	1H
H-5, H-6, H-7, H-8	6.8 - 7.5	multiplet	4H
H-3	6.0 - 6.5	singlet	1H
H-4	3.5 - 4.5	singlet	2H

^{13}C NMR Spectroscopy

Theoretical Framework and Experimental Considerations

Carbon-13 NMR (^{13}C NMR) spectroscopy provides information about the different carbon environments in a molecule. The chemical shift of a carbon atom is influenced by its hybridization and the electronegativity of the atoms attached to it. Broadband proton-decoupled ^{13}C NMR spectra are typically acquired, where each unique carbon atom appears as a single line.

Detailed Experimental Protocol

- Sample Preparation: The same sample prepared for ^1H NMR can be used.
- Instrument Parameters:
 - Spectrometer: A 100 MHz or higher ^{13}C frequency spectrometer.
 - Pulse Sequence: A standard proton-decoupled pulse sequence.
 - Number of Scans: A higher number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of ^{13}C .
- Data Processing: Similar to ^1H NMR, the FID is processed to obtain the final spectrum.

Predicted ^{13}C NMR Spectrum and Interpretation

The ^{13}C NMR spectrum of **4H-chromene-2-carboxylic acid** will show ten distinct signals for the ten carbon atoms in the molecule.

- Carboxyl Carbon (-COOH): This quaternary carbon will appear in the most downfield region, typically between δ 165-185 ppm.^[4]
- Aromatic and Vinylic Carbons (C-2, C-3, C-4a, C-5, C-6, C-7, C-8, C-8a): These eight sp^2 hybridized carbons will resonate in the range of δ 110-160 ppm. The carbons attached to oxygen (C-2 and C-8a) will be more downfield.
- Methylene Carbon (C-4): This sp^3 hybridized carbon will be the most upfield signal, expected around δ 20-40 ppm.

Tabulated Predicted ^{13}C NMR Data

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
-COOH	165 - 185
C-2, C-8a	140 - 160
C-4a, C-5, C-6, C-7, C-8	115 - 135
C-3	110 - 125
C-4	20 - 40

Infrared (IR) Spectroscopy

Theoretical Framework and Experimental Considerations

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The frequency of the absorbed radiation is characteristic of the type of bond and the functional group it belongs to.

Detailed Experimental Protocol

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- **Instrument:** A Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Acquire the spectrum over the range of 4000-400 cm^{-1} .

Predicted IR Spectrum and Vibrational Mode Analysis

The IR spectrum of **4H-chromene-2-carboxylic acid** will be dominated by the characteristic absorptions of the carboxylic acid and the aromatic ring.

- **O-H Stretch (Carboxylic Acid):** A very broad and strong absorption band is expected from approximately 3300 cm^{-1} to 2500 cm^{-1} , which is characteristic of the hydrogen-bonded O-H group in a carboxylic acid dimer.[6]

- C-H Stretch (Aromatic and Vinylic): Sharp peaks just above 3000 cm^{-1} are due to the stretching of sp^2 C-H bonds.
- C-H Stretch (Aliphatic): Sharp peaks just below 3000 cm^{-1} correspond to the stretching of the sp^3 C-H bonds of the CH_2 group.
- C=O Stretch (Carboxylic Acid): A very strong and sharp absorption band around 1700-1725 cm^{-1} is expected for the carbonyl group of the carboxylic acid.
- C=C Stretch (Aromatic and Vinylic): Several medium to strong bands in the 1600-1450 cm^{-1} region.
- C-O Stretch: Strong absorptions in the 1300-1000 cm^{-1} region corresponding to the C-O bonds of the carboxylic acid and the ether linkage in the pyran ring.

Tabulated Predicted IR Absorption Bands

Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity
O-H stretch (carboxylic acid)	3300 - 2500	Strong, very broad
C-H stretch (aromatic/vinylic)	3100 - 3000	Medium, sharp
C-H stretch (aliphatic)	3000 - 2850	Medium, sharp
C=O stretch (carboxylic acid)	1725 - 1700	Strong, sharp
C=C stretch (aromatic/vinylic)	1600 - 1450	Medium to strong
C-O stretch	1300 - 1000	Strong

Mass Spectrometry (MS)

Theoretical Framework and Ionization Techniques

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. For structural elucidation, electron ionization (EI) is a common technique that involves bombarding the molecule with high-energy electrons, causing ionization and fragmentation. The resulting fragmentation pattern can provide valuable structural information.

Detailed Experimental Protocol

- Sample Introduction: The sample can be introduced directly into the ion source via a direct insertion probe or, if volatile enough, through a gas chromatograph (GC-MS).
- Ionization: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer.

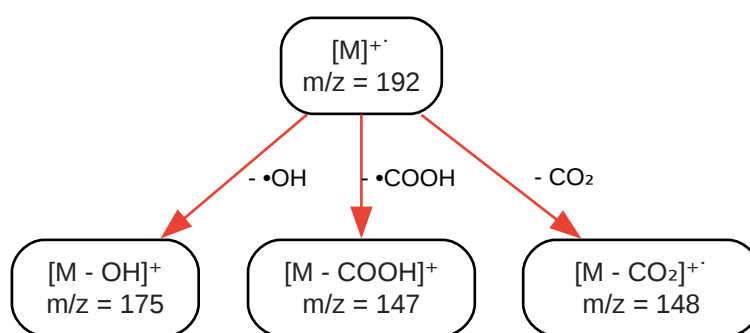
Predicted Mass Spectrum and Fragmentation Pathway

The mass spectrum of **4H-chromene-2-carboxylic acid** (MW = 192.17) is expected to show a molecular ion peak ($M^{+\cdot}$) at m/z 192. Aromatic carboxylic acids typically show a prominent molecular ion peak.

Common fragmentation pathways for aromatic carboxylic acids include:

- Loss of a hydroxyl radical ($-OH$): $[M - 17]^+$, leading to a peak at m/z 175.
- Loss of a carboxyl group ($-COOH$): $[M - 45]^+$, resulting in a peak at m/z 147.
- Decarboxylation ($-CO_2$): $[M - 44]^+$, giving a peak at m/z 148.

The following diagram illustrates a plausible fragmentation pathway.



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Caption: A predicted fragmentation pathway for **4H-chromene-2-carboxylic acid** in EI-MS.

Tabulated Predicted MS Fragmentation Data

m/z	Proposed Fragment
192	$[M]^+$ (Molecular Ion)
175	$[M - OH]^+$
147	$[M - COOH]^+$
148	$[M - CO_2]^+$

Integrated Spectroscopic Analysis: A Holistic Approach

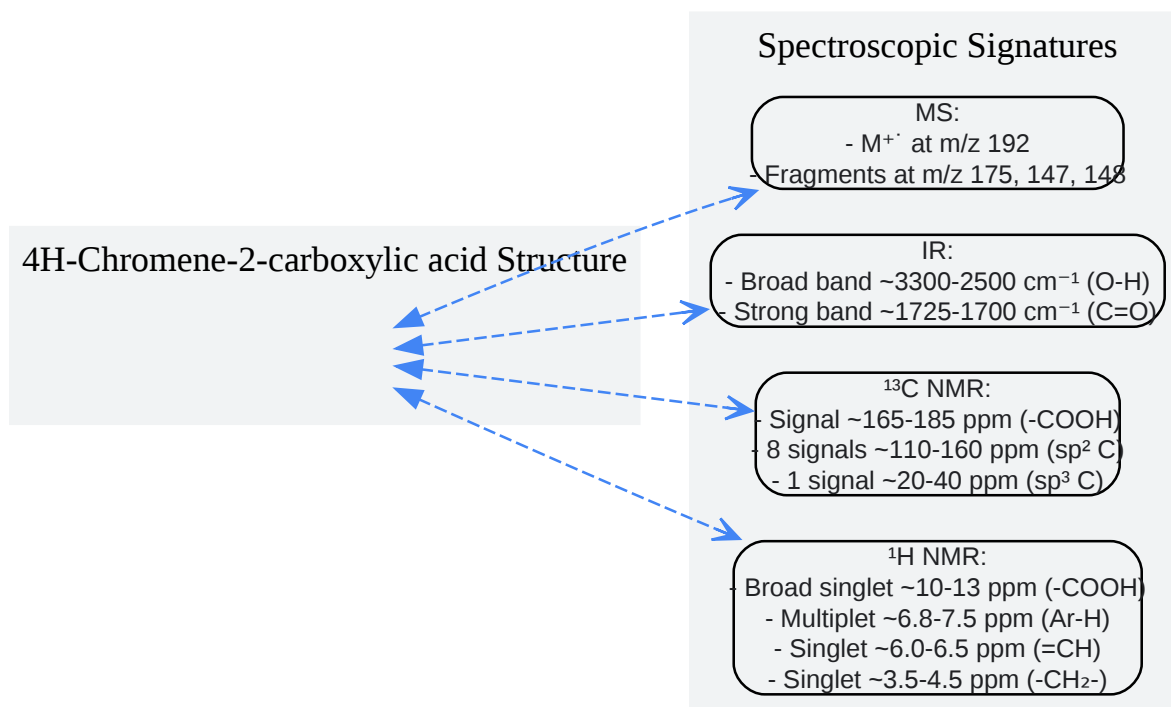
Correlating Data for Unambiguous Structure Elucidation

The true power of spectroscopic analysis lies in the integration of data from all techniques. For **4H-chromene-2-carboxylic acid**:

- The mass spectrum confirms the molecular weight of 192.
- The IR spectrum confirms the presence of a carboxylic acid (broad O-H and strong C=O stretches) and an aromatic ring.
- The ^{13}C NMR confirms the presence of 10 unique carbons, including a carboxyl carbon, eight sp^2 carbons, and one sp^3 carbon.
- The ^1H NMR provides the final piece of the puzzle, showing the number and connectivity of the protons, confirming the 4H-chromene scaffold and the presence of the carboxylic acid proton.

Diagram of Structure-Spectra Correlations

The following diagram illustrates how key structural features of **4H-chromene-2-carboxylic acid** correlate with the expected spectroscopic data.



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Caption: Correlation of the chemical structure of **4H-chromene-2-carboxylic acid** with its predicted spectroscopic signatures.

Conclusion

The spectroscopic characterization of **4H-chromene-2-carboxylic acid** is a multi-faceted process that relies on the synergistic application of ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry. While experimental data for the parent compound is not readily available in the surveyed literature, a thorough understanding of the spectroscopic principles governing chromenes and carboxylic acids allows for accurate prediction and interpretation of its spectral data. This guide provides the theoretical foundation, practical protocols, and interpretative insights necessary for researchers to confidently characterize this important heterocyclic scaffold and its derivatives, thereby facilitating its application in drug discovery and development.

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